

# Biophysical Properties of Sodium Ionophore III: A Technical Guide

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For Researchers, Scientists, and Drug Development Professionals

## Introduction

**Sodium Ionophore III**, also known by its synonym ETH 2120 and the chemical name N,N',N"-Triheptyl-N,N',N"-trimethyl-4,4',4"-propylidynetris(3-oxabutyramide), is a synthetic neutral ionophore with a high selectivity for sodium ions (Na+).[1][2] As a lipophilic molecule, it is capable of forming a complex with sodium ions and transporting them across lipid membranes, a function that has led to its widespread use in the fabrication of sodium-selective electrodes for the precise measurement of sodium ion activity in biological fluids such as blood, plasma, and serum.[1][3][4] This technical guide provides a comprehensive overview of the core biophysical properties of **Sodium Ionophore III**, including its mechanism of action, available quantitative data, and detailed experimental protocols for its characterization.

# **Core Biophysical Properties**

**Sodium Ionophore III**'s primary function is to act as a mobile carrier for sodium ions across hydrophobic barriers like cell membranes or the polymeric membranes of ion-selective electrodes. Its molecular structure is specifically designed to create a hydrophilic cavity that selectively binds Na<sup>+</sup>, while the exterior of the molecule remains lipophilic, allowing it to diffuse through the lipid bilayer.

## **Data Presentation**



The following tables summarize the known chemical and biophysical properties of **Sodium Ionophore III**. It is important to note that while its application in sodium sensing is well-documented, specific quantitative data on its ion selectivity and transport kinetics are not extensively available in publicly accessible literature.

Table 1: Chemical and Physical Properties of Sodium Ionophore III

Property	Value	Reference
Chemical Name	N,N',N"-Triheptyl-N,N',N"- trimethyl-4,4',4"- propylidynetris(3- oxabutyramide)	N/A
Synonym	ETH 2120	
CAS Number	81686-22-8	
Molecular Formula	C34H52N2O4	
Molecular Weight	552.79 g/mol	
Appearance	Crystalline solid	
Solubility	Soluble in Chloroform (10 mg/ml) and DMSO (3 mg/mL)	

Table 2: Potentiometric Selectivity Coefficients (logKpotNa,M)

Quantitative data for the potentiometric selectivity coefficients of **Sodium Ionophore III** for Na<sup>+</sup> over other physiologically relevant cations such as K<sup>+</sup>, Ca<sup>2+</sup>, and Mg<sup>2+</sup> are not readily available in the reviewed literature. The primary application in Na<sup>+</sup>-selective electrodes strongly implies a high selectivity for Na<sup>+</sup>.

## Table 3: Ion Binding and Transport Kinetics

Specific quantitative data regarding the binding constant (logK) of **Sodium Ionophore III** for Na<sup>+</sup> and its membrane transport kinetics (e.g., transport rate, turnover number) are not readily available in the reviewed literature.

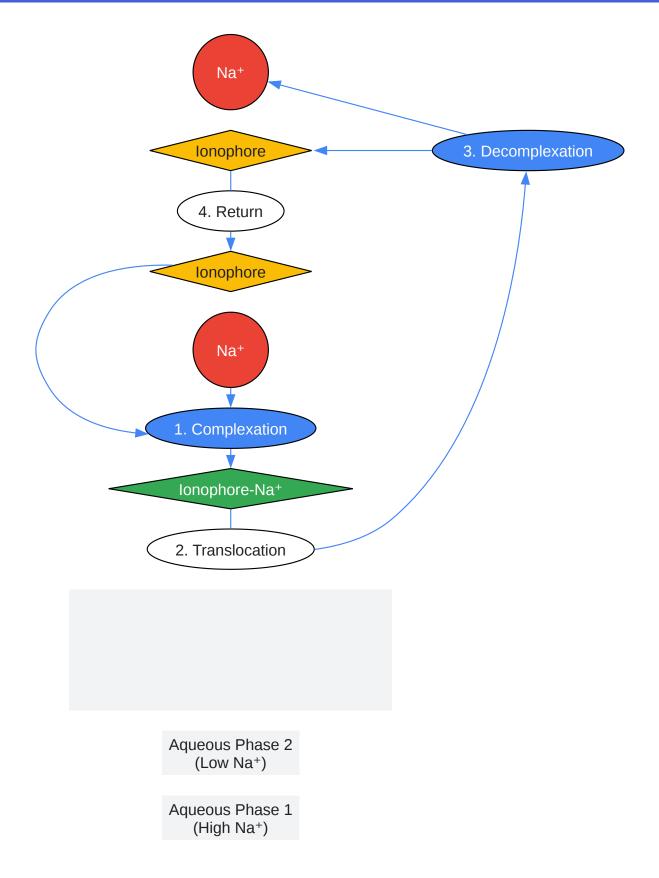


# **Mechanism of Action: Mobile Ion Carrier**

**Sodium Ionophore III** functions as a mobile ion carrier, facilitating the transport of sodium ions across a lipid membrane down their electrochemical gradient. The process can be described in the following steps:

- Complexation: The ionophore, present at the membrane interface, binds a sodium ion from the aqueous phase.
- Translocation: The lipophilic ionophore-Na<sup>+</sup> complex diffuses across the hydrophobic core of the membrane.
- Decomplexation: On the opposite side of the membrane, the ionophore releases the sodium ion into the aqueous phase.
- Return: The free ionophore then diffuses back to the original side of the membrane to repeat the cycle.





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Caption: Mechanism of **Sodium Ionophore III** as a mobile ion carrier.



# **Experimental Protocols**Fabrication of a Sodium-Selective Electrode Membrane

This protocol describes the preparation of a polymeric membrane for a sodium-selective electrode using **Sodium Ionophore III**.

#### Materials:

- Sodium Ionophore III (ETH 2120)
- Bis(1-butylpentyl) adipate (Plasticizer)
- · Poly(vinyl chloride) (PVC), high molecular weight
- Tetrahydrofuran (THF), anhydrous

#### Procedure:

- Prepare the membrane cocktail: In a clean, dry glass vial, dissolve the following components in a minimal amount of anhydrous THF:
  - 1.00 wt% Sodium Ionophore III
  - 66.00 wt% Bis(1-butylpentyl) adipate
  - 33.00 wt% Poly(vinyl chloride)
- Casting the membrane: Pour the homogenous cocktail into a glass ring placed on a clean, flat glass plate.
- Solvent evaporation: Allow the THF to evaporate slowly in a dust-free environment for approximately 24 hours.
- Membrane conditioning: Once the membrane is formed, carefully peel it from the glass plate.
   Cut a small disc and mount it in an electrode body. Condition the membrane by soaking it in a 0.1 M NaCl solution for at least 4 hours before use.





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Caption: Workflow for fabricating a sodium-selective electrode membrane.

# Measurement of Sodium Ion Concentration using an Ion-Selective Electrode

This protocol outlines the general steps for measuring Na<sup>+</sup> concentration using a fabricated **Sodium Ionophore III**-based ISE.

## Materials:

- Fabricated Na+-selective electrode
- Reference electrode (e.g., Ag/AgCl)
- · High-impedance voltmeter or ion meter
- Standard NaCl solutions (e.g., 10<sup>-4</sup> M to 1 M)
- Sample solution
- · Magnetic stirrer and stir bar

#### Procedure:

- Electrode setup: Connect the Na+-selective and reference electrodes to the ion meter.
- Calibration:

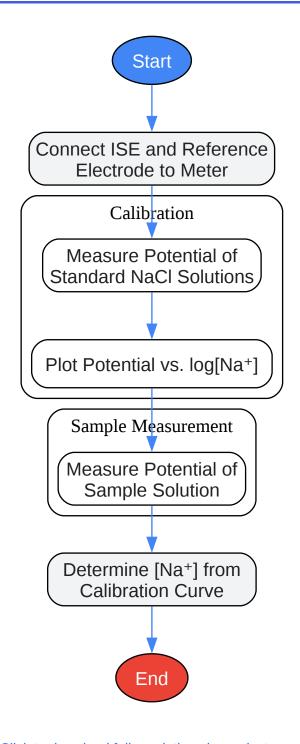
## Foundational & Exploratory





- Place the electrodes in a standard NaCl solution of the lowest concentration.
- Start gentle stirring.
- Record the potential (mV) once the reading stabilizes.
- Repeat this process for a series of standard solutions of increasing concentration, rinsing and blotting the electrodes between measurements.
- Plot the potential (mV) versus the logarithm of the Na<sup>+</sup> activity to generate a calibration curve.
- Sample measurement:
  - Rinse and blot the electrodes and place them in the sample solution.
  - Start gentle stirring.
  - Record the stable potential reading.
- Concentration determination: Determine the Na<sup>+</sup> concentration in the sample by interpolating its potential reading on the calibration curve.





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Caption: Workflow for measuring Na+ concentration with an ISE.

## Conclusion

**Sodium Ionophore III** (ETH 2120) is a highly effective and selective sodium ionophore, primarily utilized in the construction of ion-selective electrodes for accurate sodium



concentration measurements in various biological and chemical applications. While its qualitative function as a mobile ion carrier is well-understood, there is a notable lack of publicly available, detailed quantitative data on its biophysical parameters such as selectivity coefficients, binding constants, and transport kinetics. The experimental protocols provided in this guide offer a starting point for the practical application and further characterization of this important analytical tool. Further research is warranted to fully elucidate the quantitative aspects of its ion binding and transport properties, which would significantly enhance its application in drug development and fundamental biological research.

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